

# An In-depth Technical Guide to 1-Naphthylacetonitrile: Chemical Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: **1-Naphthylacetonitrile**

Cat. No.: **B090670**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical and physical properties of **1-Naphthylacetonitrile** (CAS No. 132-75-2). It includes detailed experimental protocols, reactivity information, and safety considerations, presented in a format tailored for researchers and professionals in the fields of chemistry and drug development.

## Core Chemical and Physical Properties

**1-Naphthylacetonitrile** is an organic compound featuring a naphthalene ring substituted with an acetonitrile group.<sup>[1]</sup> It typically appears as a white to yellow or pale cream solid, which may also be found as a crystalline powder or a fused solid.<sup>[2][3]</sup> This compound serves as a crucial intermediate in various organic syntheses, particularly in the pharmaceutical and fine chemical industries.<sup>[1][4]</sup>

## Quantitative Data Summary

The key physical and chemical properties of **1-Naphthylacetonitrile** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>9</sub> N	[2][5]
Molecular Weight	167.21 g/mol	[2][5]
Melting Point	33-35 °C	[2][6][7]
Boiling Point	191-194 °C at 18 mmHg	[2][6][7]
Density	~1.111 g/cm <sup>3</sup> (rough estimate)	[2][8]
Refractive Index (n <sup>20</sup> /D)	1.6192	[2][6][7]
Flash Point	>230 °F (>110 °C)	[2][9]
Solubility	Insoluble in water.[2][6]	
	Soluble in organic solvents like	
	chloroform (sparingly),	[1][2][6]
	dichloromethane (slightly),	
	methanol (slightly), ethanol,	
	and acetone.[1][2]	
LogP (Octanol/Water Partition Coefficient)	2.68	[10]

## Spectroscopic Profile

Spectroscopic data is essential for the identification and characterization of **1-Naphthylacetonitrile**.

Spectroscopy	Key Features and Observations	Source(s)
<sup>1</sup> H NMR	<p>Spectra available for 1-Naphthylacetonitrile.[11]</p> <p>Aromatic protons of the naphthalene ring are expected in the range of 7.0-9.0 ppm.</p> <p>The methylene protons (-CH<sub>2</sub>-) adjacent to the nitrile and the aromatic ring would likely appear further downfield than a typical alkane due to deshielding effects, expected around 3.5-4.5 ppm.[12]</p>	[11][12]
<sup>13</sup> C NMR	<p>Spectra available.[5] The carbon of the nitrile group (-C≡N) typically appears in the range of 115-125 ppm.</p> <p>Aromatic carbons of the naphthalene ring will be in the aromatic region (120-150 ppm), and the methylene carbon (-CH<sub>2</sub>-) would be expected in the range of 20-30 ppm.</p>	[5]

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An FTIR spectrum is available.

[5] A sharp, medium-intensity peak characteristic of the nitrile (-C≡N) stretch is expected around 2240-2260  $\text{cm}^{-1}$ .

Infrared (IR) Spectroscopy	Aromatic C-H stretching [5] vibrations are anticipated just above 3000 $\text{cm}^{-1}$ , and C=C stretching vibrations for the aromatic ring will be in the 1400-1600 $\text{cm}^{-1}$ region.
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GC-MS data is available.[5]

The molecular ion peak ( $\text{M}^+$ ) is expected at m/z 167.[5]

Mass Spectrometry (MS)	Common fragmentation patterns may involve the loss of the cyanide radical or rearrangements of the naphthylmethyl cation. [5]
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## Reactivity, Stability, and Handling

Stability: **1-Naphthylacetonitrile** is stable under normal temperatures and pressures.[13]

Reactivity: The reactivity of **1-Naphthylacetonitrile** is primarily dictated by the nitrile functional group and the aromatic naphthalene ring system.

- Nitrile Group: The nitrile group can undergo nucleophilic addition reactions. For instance, it can be hydrolyzed under acidic or basic conditions to form 1-naphthylacetic acid or its corresponding amide. It can also be reduced to form 2-(1-naphthyl)ethanamine.
- Aromatic Ring: The naphthalene ring can undergo electrophilic substitution reactions, although the conditions need to be carefully controlled to avoid side reactions.

Incompatibilities: It is incompatible with strong oxidizing agents, strong reducing agents, strong acids, and strong bases.[13]

Hazardous Decomposition Products: Upon combustion, it may produce nitrogen oxides, carbon monoxide, carbon dioxide, and other irritating and toxic fumes and gases.[13]

## Experimental Protocols

### Synthesis of 1-Naphthylacetonitrile

A common method for the synthesis of **1-Naphthylacetonitrile** is via the nucleophilic substitution of 1-chloromethylnaphthalene with sodium cyanide.[2][6]

Materials and Reagents:

- 1-Chloromethylnaphthalene (695g)
- Sodium Cyanide (350g)
- Methanol (1500ml)
- Water (475ml)

Procedure:

- Combine 695g of 1-chloromethylnaphthalene, 1500ml of methanol, 475ml of water, and 350g of sodium cyanide in a suitable reaction vessel.[2][6]
- Heat the mixture to reflux while stirring.[2][6]
- Maintain the reaction at reflux for 2 hours.[2][6]
- After the reaction is complete, evaporate approximately 1300ml of methanol.[2][6]
- Cool the remaining reaction mixture.[2][6]
- Wash the product with water until it is neutral.[2][6]
- The expected yield is approximately 670-680g of **1-Naphthylacetonitrile**.[2][6]

## Purification

Recrystallization is a common method for the purification of solid organic compounds. While the synthesis protocol above yields a product that is washed to neutrality, further purification for analytical purposes can be achieved by recrystallization from a suitable solvent system, such as a toluene-hexane mixture.[14]

## Safety and Hazard Information

**1-Naphthylacetonitrile** is considered hazardous and should be handled with appropriate safety precautions.[4][5]

Hazard Classifications:

- Acute Toxicity (Oral, Dermal, Inhalation): Harmful if swallowed, in contact with skin, or if inhaled.[5][15]
- Skin Corrosion/Irritation: Causes skin irritation.[5][15]
- Eye Damage/Irritation: Causes serious eye irritation.[5][15]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[5]

Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles. [13][15]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. [13][15]
- Respiratory Protection: Use with adequate ventilation. If dust is generated, a NIOSH/MSHA-approved respirator is recommended.[13][15]

Handling and Storage:

- Wash thoroughly after handling.[13]
- Store in a cool, dry, well-ventilated area in a tightly closed container.[13]

- Keep away from incompatible substances.[13]

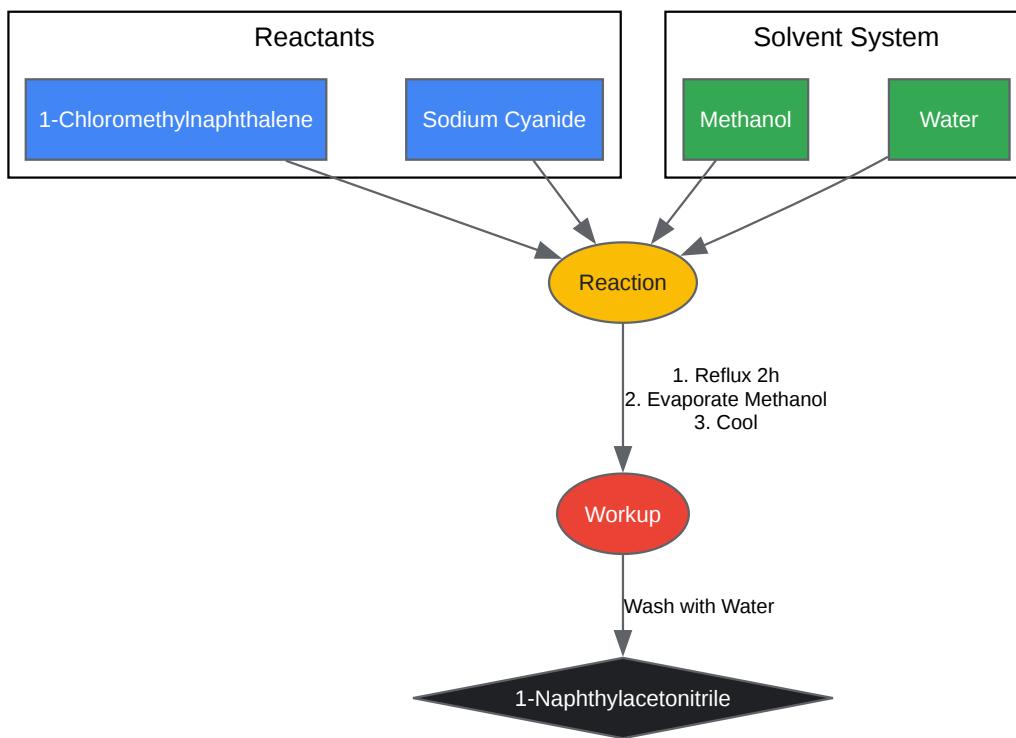
## Applications in Research and Drug Development

**1-Naphthylacetonitrile** is a valuable building block in organic synthesis.[2] Its primary industrial application is as an intermediate in the production of pharmaceuticals and other fine chemicals.[1][4] A notable example is its use in the synthesis of Agomelatine, a melatonergic antidepressant.[4] The reactivity of its nitrile and naphthalene components allows for diverse chemical transformations, making it a versatile precursor in medicinal chemistry.[1] While direct involvement in specific signaling pathways is not extensively documented for **1-Naphthylacetonitrile** itself, its derivatives, such as naphthyridines, have shown biological activities including antineoplastic properties by inhibiting pathways like WNT signaling.[16]

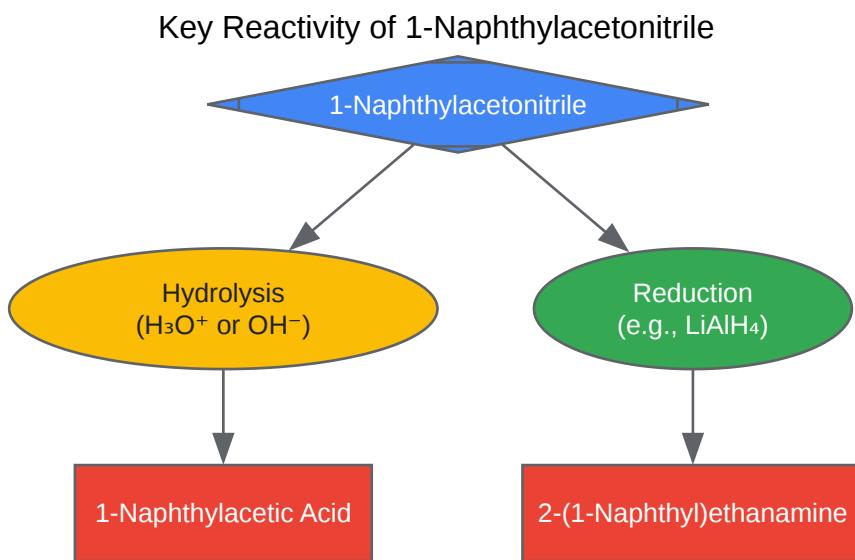
## Visualizations

The following diagrams, generated using Graphviz, illustrate key logical and experimental workflows related to **1-Naphthylacetonitrile**.

## Synthesis Workflow of 1-Naphthylacetonitrile

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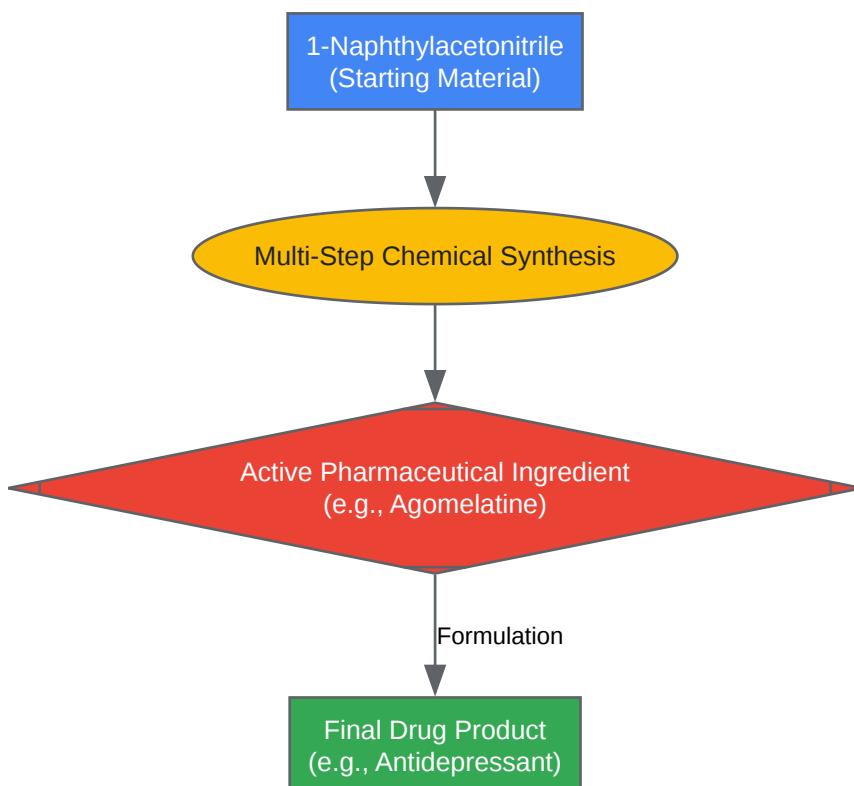
Caption: Synthesis workflow for **1-Naphthylacetonitrile**.



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Caption: Key reactions of the nitrile group in **1-Naphthylacetonitrile**.

## Role as a Pharmaceutical Intermediate

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Caption: Role of **1-Naphthylacetonitrile** as a building block in drug development.

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